

Morpholinosulfur Trifluoride: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: *Morpholinosulfur trifluoride*

Cat. No.: B041453

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For Researchers, Scientists, and Drug Development Professionals

Morpholinosulfur trifluoride, also known as Morph-DAST, is a versatile and increasingly popular deoxofluorinating agent in organic synthesis. Its enhanced thermal stability compared to diethylaminosulfur trifluoride (DAST) makes it a safer alternative for a wide range of fluorination reactions. This technical guide provides a comprehensive overview of the available data on the solubility and stability of **Morpholinosulfur trifluoride**, crucial parameters for its effective and safe use in research and development.

Core Properties

Property	Value	Reference
Molecular Formula	C4H8F3NOS	[1][2]
Molecular Weight	175.17 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[3][4]
Density	1.436 g/mL at 25 °C	[1][2]
Boiling Point	41-42 °C at 0.5 mmHg	[1][2]
Decomposition Temperature	175 °C	[1][2]

Solubility Data

Morpholinosulfur trifluoride exhibits good solubility in common aprotic organic solvents, facilitating its use in a variety of reaction conditions. However, it is highly reactive with protic solvents, particularly water.

Qualitative Solubility:

Solvent	Solubility	Reference
Dichloromethane (CH ₂ Cl ₂)	Good solubility	[3]
Chloroform (CHCl ₃)	Good solubility	[1]
Ethyl Acetate	Slightly soluble	[1][2]
Water	Reacts	[1][2]

Quantitative solubility data is not readily available in the public domain. It is highly recommended that researchers determine the solubility in their specific solvent systems and concentrations before proceeding with large-scale reactions.

Stability Profile

Morpholinosulfur trifluoride is recognized for its improved thermal stability over other aminosulfur trifluoride reagents. However, its reactivity necessitates careful handling and storage to prevent decomposition.

Thermal Stability:

- **Morpholinosulfur trifluoride** is considered to have better thermal stability than DAST.[5]
- The reported decomposition temperature is 175 °C.[1][2] It is crucial to avoid heating the compound to this temperature to prevent rapid and potentially hazardous decomposition.

Chemical Stability and Incompatibilities:

- Moisture Sensitivity: The compound is highly sensitive to moisture and reacts with water.[1][2] All handling and reactions should be conducted under anhydrous conditions using dry solvents and an inert atmosphere (e.g., nitrogen or argon).

- Incompatible Materials: **Morpholinosulfur trifluoride** is incompatible with strong oxidizing agents and bases.^[3] Contact with these materials should be strictly avoided.

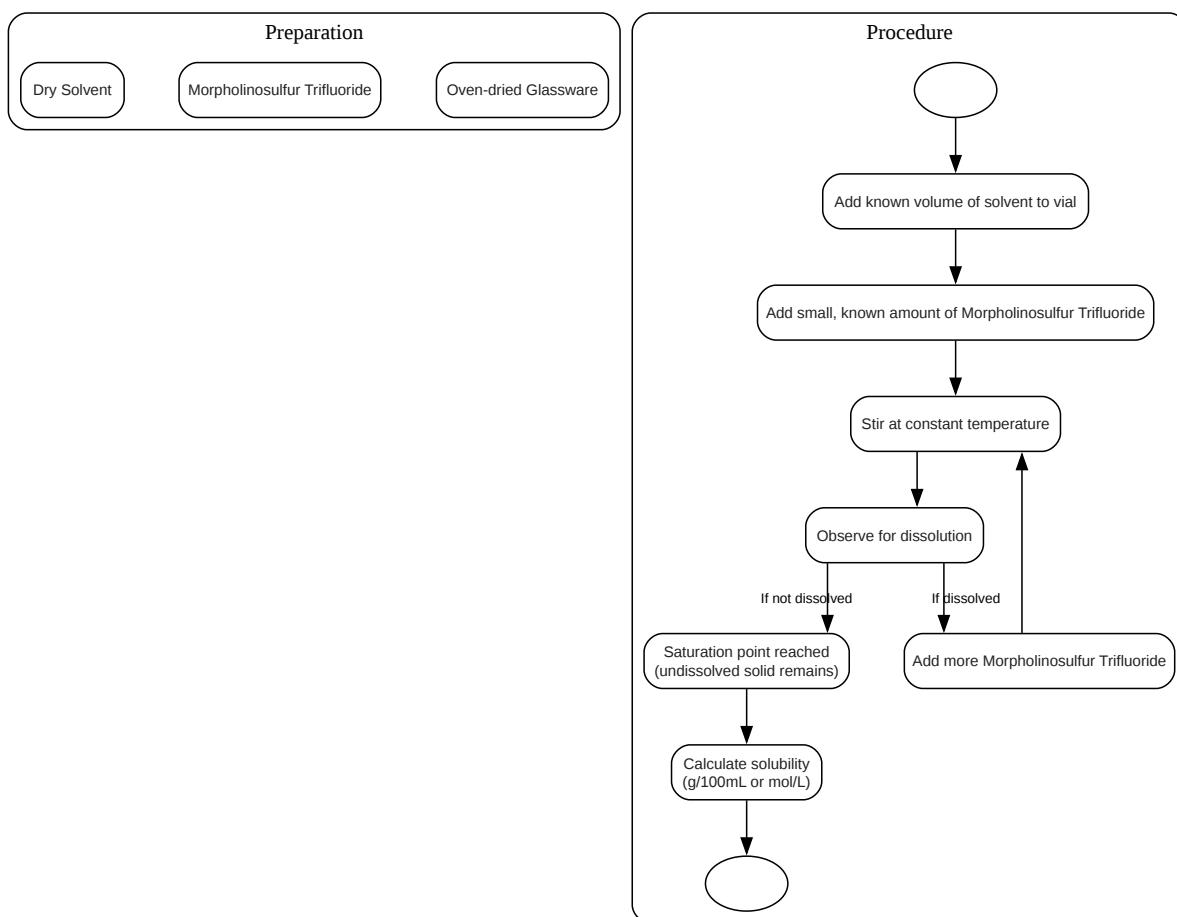
Storage Recommendations: For optimal stability, **Morpholinosulfur trifluoride** should be stored in a cool, dry, and well-ventilated area, away from heat sources and ignition.^[3] It should be kept in a tightly sealed container under an inert atmosphere to prevent exposure to moisture and air.^[3]

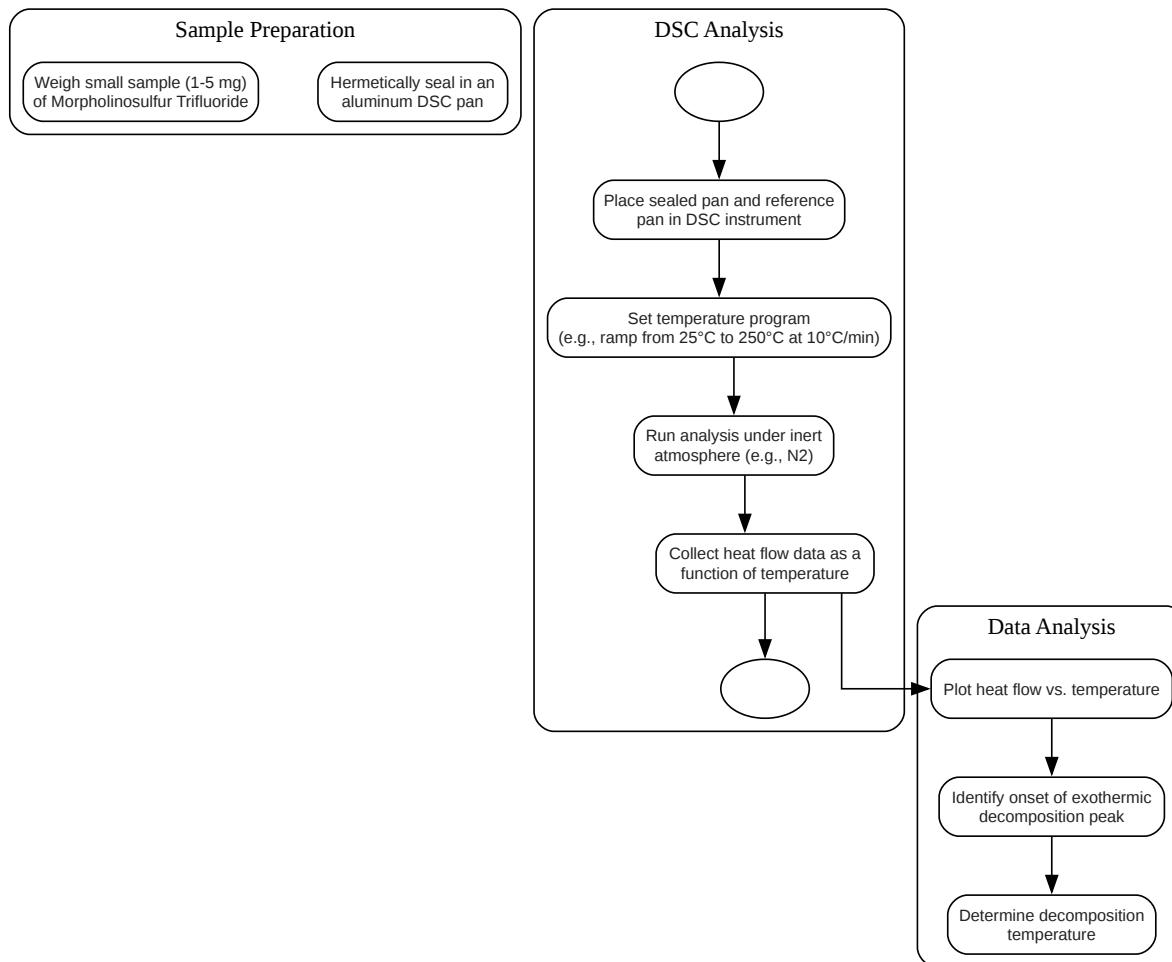
Experimental Protocols

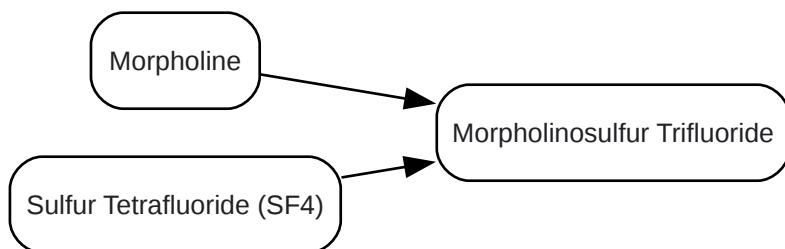
Detailed experimental protocols for the determination of solubility and stability of **Morpholinosulfur trifluoride** are not explicitly available in the reviewed literature. However, standard laboratory procedures can be adapted for this purpose.

Protocol for Determining Solubility (Illustrative Example):

This protocol outlines a general method for determining the solubility of **Morpholinosulfur trifluoride** in a given organic solvent.





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